# Application Note: Targeted Quantitation & Profiling of Quercetin 3-Sambubioside in Functional Beverages

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Quercetin 3-sambubioside* |
| *CAS No.:* | *83144-69-8* |
| *Cat. No.:* | *B8235374* |

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## Executive Summary

This application note details a robust protocol for the extraction, identification, and quantitation of **Quercetin 3-sambubioside** (Q3S) in complex food matrices, specifically functional beverages derived from Hibiscus sabdariffa (Roselle), Sambucus nigra (Elderberry), and Eucommia ulmoides.

While often overshadowed by its anthocyanin analog (Cyanidin 3-sambubioside), Q3S is a critical bioactive flavonol glycoside (CAS 83048-35-5) with distinct neuroactive and antioxidant properties. Its specific glycosidic linkage (xylose-glucose disaccharide) makes it a high-value marker for botanical authenticity, particularly in distinguishing premium whole-flower extracts from generic flavonol adulterants.

## Key Benefits of This Protocol

- Specificity: Differentiates Q3S from isobaric interferences (e.g., Quercetin 3-rutinoside/Rutin) using optimized MS/MS transitions.

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- Sensitivity: Achieves LOQ < 5 ng/mL in beverage matrices using Negative ESI.
- Speed: "Dilute-and-Shoot" workflow for high-throughput QC of functional teas.

## Chemical Identity & Properties

| Property | Description |
|---|---|
| Common Name | Quercetin 3-sambubioside |
| Synonyms | Quercetin 3-O-(2''-O-β-D-xylopyranosyl)-β-D-glucopyranoside |
| CAS Number | 83048-35-5 |
| Molecular Formula | $C_{26}H_{28}O_{16}$ |
| Molecular Weight | 596.49 g/mol |
| Aglycone | Quercetin (MW 302.[1]24) |
| Sugar Moiety | Sambubiose (Xylose (1→2) Glucose) |
| Solubility | Soluble in Methanol, DMSO, Ethanol/Water mixtures. |
| UV Maxima | ~255 nm (Band II), ~355 nm (Band I) |

## Sample Preparation Protocol

### Reagents & Materials

- Solvent A: LC-MS Grade Water + 0.1% Formic Acid.
- Solvent B: LC-MS Grade Acetonitrile (ACN).
- Extraction Solvent: Methanol:Water:Formic Acid (70:29:1 v/v/v).
- Internal Standard (IS): Quercetin-d3 or Rutin (if Q3S is the sole target).

## Workflow: Functional Beverages (Tea/Juice)

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This protocol utilizes a "Dilute-and-Shoot" approach for clear beverages and a Solid Phase Extraction (SPE) cleanup for complex, pulp-heavy matrices.

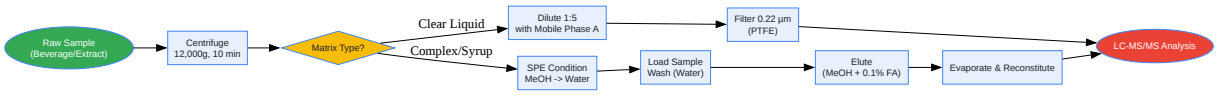
## Method A: Direct Injection (Clear Teas/Infusions)

- Aliquot: Transfer 1.0 mL of beverage to a 2 mL centrifuge tube.
- Clarification: Centrifuge at 12,000 x g for 10 minutes at 4°C to remove particulates.
- Dilution: Dilute supernatant 1:5 with Solvent A.
  - Rationale: Diluting in the initial mobile phase prevents peak distortion and solvent effects during injection.
- Filtration: Filter through a 0.22 µm PTFE syringe filter into an amber HPLC vial.

## Method B: SPE Cleanup (Complex Juices/Syrups)

- Conditioning: Use a C18 SPE cartridge (500 mg). Condition with 3 mL Methanol followed by 3 mL Water (0.1% FA).
- Loading: Load 1.0 mL of sample. Wash with 3 mL Water (0.1% FA) to remove sugars and polar acids.
- Elution: Elute flavonols with 2 mL Methanol (0.1% FA).
- Reconstitution: Evaporate eluate under $N_2$ stream at 35°C. Reconstitute in 1.0 mL Initial Mobile Phase (95% A : 5% B).

# Workflow Visualization




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Caption: Decision tree for sample preparation ensuring matrix removal for complex elderberry syrups vs. direct injection for hibiscus teas.

# Analytical Method Development (LC-MS/MS)

## Chromatographic Conditions

- System: UHPLC (Agilent 1290 / Waters Acquity class).
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus C18, 2.1 x 100 mm, 1.8 µm).
  - Why: High surface area C18 is required to resolve Q3S from Rutin (Quercetin 3-rutinoside).
- Column Temp: 40°C.
- Flow Rate: 0.35 mL/min.
- Gradient:
  - 0 min: 5% B
  - 1 min: 5% B
  - 8 min: 35% B (Critical separation window)
  - 10 min: 95% B
  - 12 min: 95% B
  - 12.1 min: 5% B (Re-equilibration)

## Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Negative Mode.[2][3]
  - Rationale: Flavonols exhibit superior sensitivity in negative mode due to the acidic phenolic protons.

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- Source Temp: 350°C.
- Capillary Voltage: 2.5 kV.

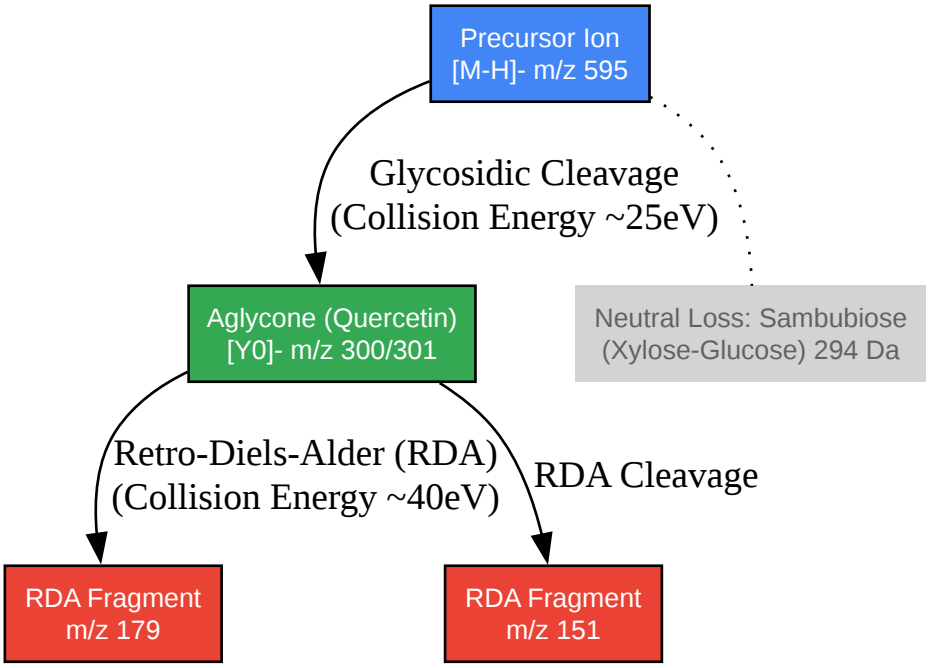
### MRM Transitions Table

| Analyte | Precursor (m/z) | Product (m/z) | Cone (V) | CE (eV) | Type | Mechanism |
|---|---|---|---|---|---|---|
| Q3S (Quant) | 595.1 | 300.0 | 30 | 25 | Quant | Loss of Sambubiose (-295) |
| Q3S (Qual 1) | 595.1 | 178.9 | 30 | 40 | Qual | RDA Fragment (A-Ring) |
| Q3S (Qual 2) | 595.1 | 151.0 | 30 | 42 | Qual | RDA Fragment (A-Ring) |
| Rutin (Interference) | 609.1 | 300.0 | 30 | 28 | Check | Loss of Rutinose (-309) |

Note: Monitor m/z 609 to ensure Rutin is chromatographically resolved, as in-source fragmentation of Rutin can sometimes produce artifacts.

## Fragmentation Pathway Logic

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Caption: MS/MS fragmentation pathway. The primary transition involves the loss of the disaccharide sambubiose to yield the radical aglycone.

## Method Validation & QA/QC

To ensure Trustworthiness and regulatory compliance (e.g., AOAC/ICH guidelines):

- Linearity: Construct a 6-point calibration curve (10 ng/mL – 1000 ng/mL). $R^2 > 0.995$ required.
- Recovery: Spike blank tea matrix (e.g., Green Tea) with Q3S standard at 3 levels. Acceptable range: 80-120%.
- Ion Ratio: The ratio of Quant (300) to Qual (179) must remain within ±15% of the authentic standard to confirm identity.
- Adulteration Check:
  - In Sambucus nigra products, the ratio of Cyanidin 3-sambubioside to **Quercetin 3-sambubioside** is typically consistent. A deviation (e.g., high Quercetin, low Cyanidin) may

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indicate spiking with generic Quercetin or Sophora japonica extracts.

## References


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